

4,4'-Diaminoctafluorobiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: **4,4'-Diaminoctafluorobiphenyl**

Cat. No.: **B085828**

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In-Depth Technical Guide: 4,4'-Diaminoctafluorobiphenyl

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

4,4'-Diaminoctafluorobiphenyl is a fluorinated aromatic diamine that serves as a crucial monomer in the synthesis of high-performance polymers. Its rigid structure and the presence of electron-withdrawing fluorine atoms impart unique properties to the materials derived from it.

Identifier	Value
CAS Number	1038-66-0 [1]
Molecular Formula	C ₁₂ H ₄ F ₈ N ₂
Molecular Weight	328.16 g/mol [1]

Physicochemical Properties

This compound is typically a white to light brown crystalline powder.[\[1\]](#) Key physical properties are summarized below.

Property	Value
Melting Point	175-177 °C[1]
Boiling Point (Predicted)	279.4 ± 35.0 °C[1]
Solubility	Soluble in Methanol[1]
Storage Temperature	Room Temperature, Sealed in Dry, Keep in Dark Place[1]

Applications in Polymer Chemistry

4,4'-Diaminoctafluorobiphenyl is a key building block for the synthesis of fluorinated polyimides. These polymers are known for their exceptional thermal stability, chemical resistance, and desirable dielectric properties, making them suitable for applications in microelectronics and aerospace industries. The incorporation of the octafluorobiphenyl moiety can enhance solubility and modify the optical and mechanical properties of the resulting polymers.

Experimental Protocol: Synthesis of Polyimides

The following is a general, representative two-step procedure for the synthesis of polyimides using a diamine such as **4,4'-Diaminoctafluorobiphenyl** and a dianhydride. This protocol is based on established methods for polyimide synthesis.

Step 1: Poly(amic acid) Synthesis

- In a dry, nitrogen-purged flask, dissolve a specific molar amount of **4,4'-Diaminoctafluorobiphenyl** in an anhydrous polar aprotic solvent, such as N,N-dimethylacetamide (DMAc) or N-methylpyrrolidone (NMP).
- To this stirred solution, add an equimolar amount of a chosen dianhydride (e.g., pyromellitic dianhydride (PMDA) or 3,3',4,4'-diphenylsulfonetetracarboxylic dianhydride (DSDA)) in one portion.[2]
- Continue stirring the reaction mixture at room temperature under a nitrogen atmosphere for approximately 12-24 hours to form a viscous poly(amic acid) solution.[2]

Step 2: Imidization to Polyimide

The conversion of the poly(amic acid) to the final polyimide can be achieved through thermal or chemical imidization.

- Thermal Imidization:

- Cast the poly(amic acid) solution onto a glass substrate to form a thin film.
- Heat the film in a vacuum or inert atmosphere oven using a staged curing cycle, for example: 100°C for 1 hour, 200°C for 1 hour, and finally 300°C for 1 hour.

- Chemical Imidization:

- To the poly(amic acid) solution, add a dehydrating agent, such as acetic anhydride, and a catalyst, such as pyridine.[\[2\]](#)
- Stir the mixture at room temperature overnight.[\[2\]](#)
- Precipitate the resulting polyimide by pouring the solution into a non-solvent like methanol.
- Collect the polymer by filtration, wash thoroughly with the non-solvent, and dry under vacuum.[\[2\]](#)

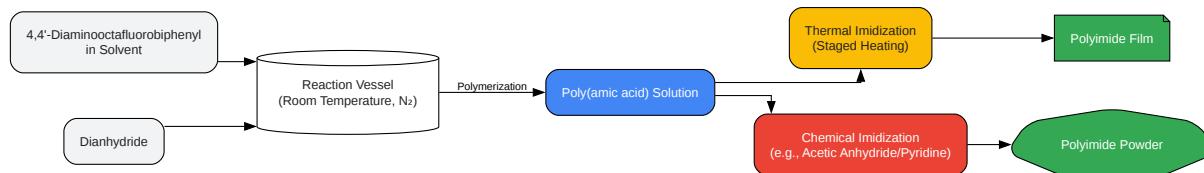
Data on Derived Polyimides

The properties of polyimides are highly dependent on the specific dianhydride used in conjunction with the diamine. The following table presents a summary of typical thermal and mechanical properties for high-performance polyimides, illustrating the expected performance characteristics of polymers derived from fluorinated diamines like **4,4'-Diaminoctafluorobiphenyl**.

Property	Typical Value Range
Glass Transition Temperature (Tg)	222 - 351 °C[2]
10% Weight Loss Temperature	> 520 °C[2]
Tensile Strength	102 - 114 MPa[3][4]
Tensile Modulus	2.76 - 3.42 GPa[3][4]
Dielectric Constant (at 10 kHz)	2.84 - 3.61[2]
Moisture Absorption	0.23 - 0.58 %[2]

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis of polyimides from **4,4'-Diaminoctafluorobiphenyl**.



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General workflow for polyimide synthesis.

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